

Key reactions of Benzenediazonium chloride for introductory research.

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Compound of Interest

Compound Name: Benzenediazonium chloride

Cat. No.: B085726

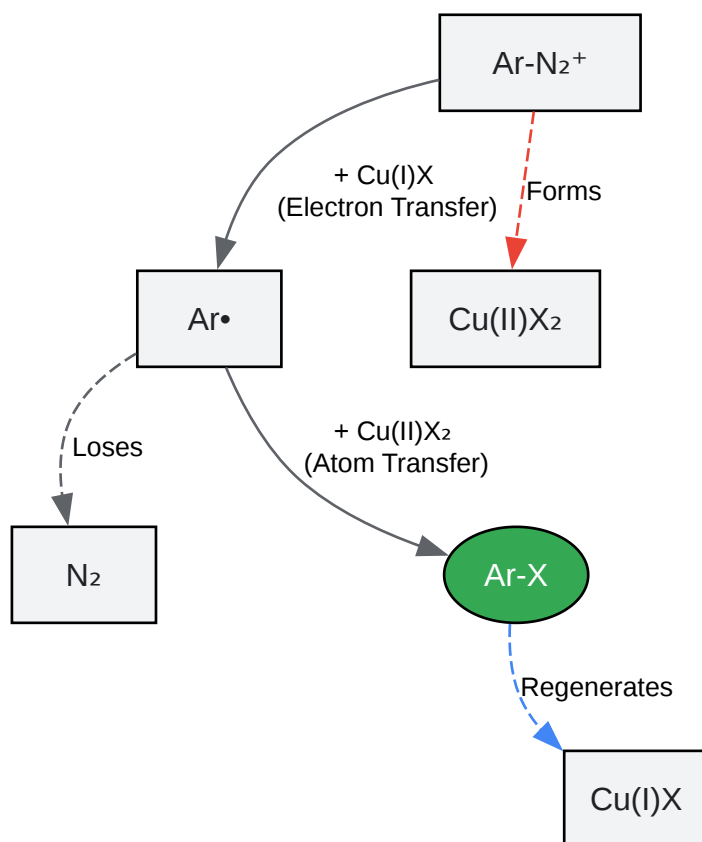
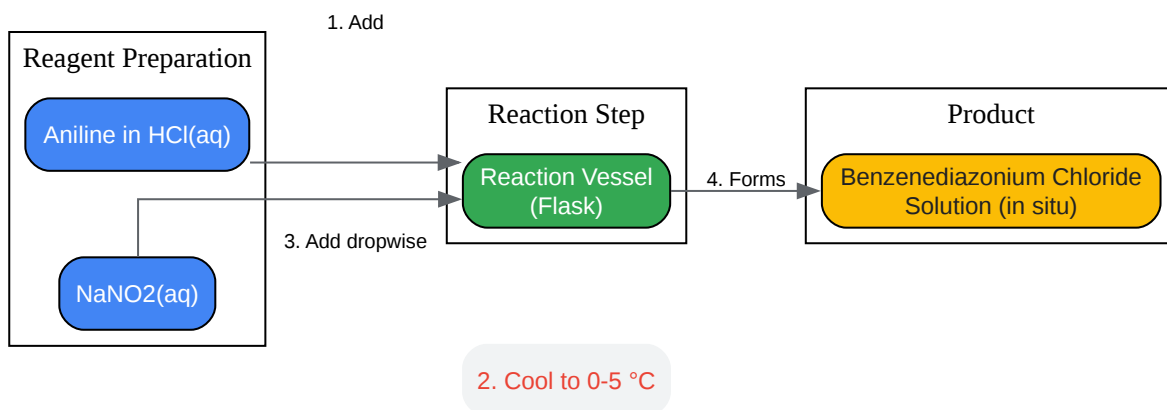
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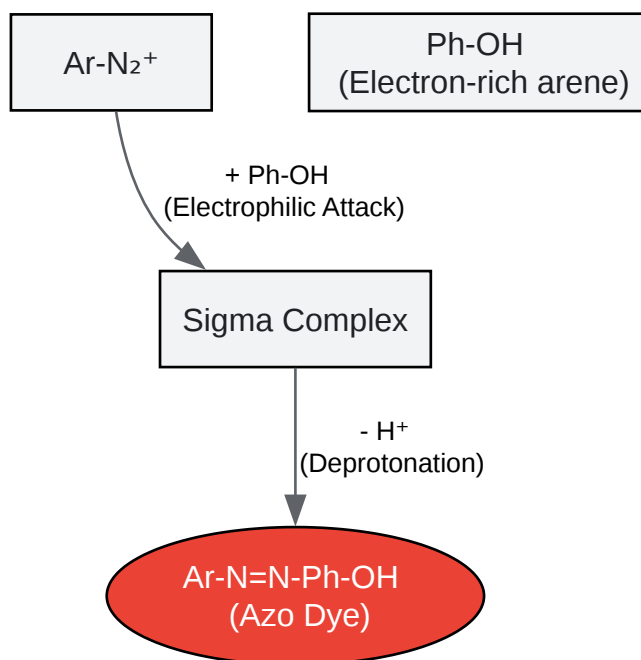
Preparation of Benzenediazonium Chloride

The synthesis of **benzenediazonium chloride** is achieved through the diazotization of aniline. This reaction is conducted at low temperatures (0–5 °C) to prevent the decomposition of the unstable diazonium salt.^{[1][2]} The process involves the reaction of aniline with nitrous acid (HNO₂), which is generated in situ from sodium nitrite (NaNO₂) and a strong mineral acid, typically hydrochloric acid (HCl).^{[1][3]}

Experimental Protocol: Diazotization of Aniline

- **Aniline Solution Preparation:** Dissolve a specific molar amount of aniline in aqueous hydrochloric acid in a flask.
- **Cooling:** Cool the solution to 0–5 °C in an ice-salt bath. This is crucial as **benzenediazonium chloride** is unstable at higher temperatures.^[2]
- **Nitrite Addition:** Prepare a solution of sodium nitrite (NaNO₂) in water. Slowly add this solution dropwise to the cold aniline hydrochloride solution while maintaining the temperature below 5 °C.^[4]
- **Reaction Completion:** Continue stirring for a short period after the addition is complete. The resulting solution contains the **benzenediazonium chloride** and is used immediately (in situ) for subsequent reactions due to its instability and explosive nature in the dry state.^[1]





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